

Crystal structure of 3-(4-Chloro-2-methylphenoxy)-5-nitroaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(4-Chloro-2-methylphenoxy)-5-nitroaniline

CAS No.: 832737-41-4

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An In-Depth Technical Guide to the Prospective Crystal Structure of 3-(4-Chloro-2-methylphenoxy)-5-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of the latest search, the crystal structure of **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline** has not been reported in publicly accessible crystallographic databases. This guide, therefore, presents a prospective and methodological framework for its determination and analysis, drawing upon established principles and data from structurally related compounds. The experimental protocols and data herein are illustrative and intended to serve as a comprehensive roadmap for researchers undertaking this or similar structural investigations.

Introduction: Unraveling the Molecular Architecture

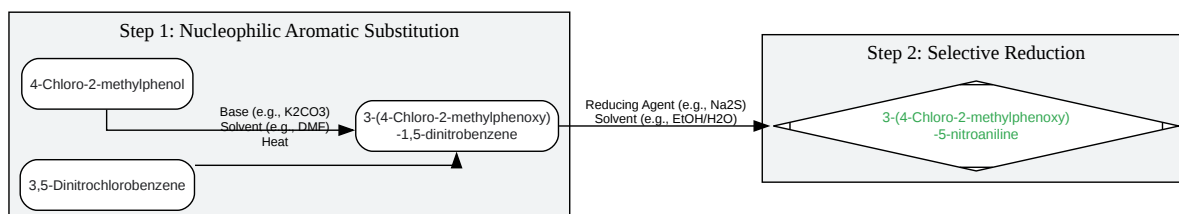
The precise three-dimensional arrangement of atoms within a crystal lattice is fundamental to understanding a molecule's physicochemical properties and its potential applications,

particularly in the realm of pharmaceuticals and material science. **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline** is a molecule of interest due to its composite functional groups: a halogenated phenoxy ring, a nitroaromatic system, and an aniline moiety. This combination suggests potential for a rich tapestry of intermolecular interactions that dictate its solid-state behavior. The determination of its crystal structure would provide invaluable insights into its stability, solubility, and potential biological activity. This guide outlines the critical steps from synthesis to detailed structural elucidation.

Synthesis and Crystallization: From Molecule to Single Crystal

A plausible synthetic route to **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline** can be conceptualized based on established organic chemistry reactions. A potential pathway involves the nucleophilic aromatic substitution reaction between 3,5-dinitrochlorobenzene and 4-chloro-2-methylphenol, followed by a selective reduction of one nitro group.

Proposed Synthesis Workflow



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Caption: Proposed two-step synthesis of **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline**.

Experimental Protocol: Synthesis

- Step 1: Synthesis of 3-(4-Chloro-2-methylphenoxy)-1,5-dinitrobenzene.

- To a solution of 4-chloro-2-methylphenol in a suitable aprotic polar solvent such as dimethylformamide (DMF), add an equimolar amount of a base (e.g., potassium carbonate) and stir for 30 minutes at room temperature.
- Add 3,5-dinitrochlorobenzene to the mixture.
- Heat the reaction mixture at a temperature range of 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and pour it into ice-water to precipitate the product.
- Filter the crude product, wash with water, and dry. Purify by recrystallization or column chromatography.
- Step 2: Synthesis of **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline**.
 - Dissolve the intermediate product in a mixture of ethanol and water.
 - Add a selective reducing agent, such as sodium sulfide (Na_2S) or tin(II) chloride (SnCl_2), portion-wise while monitoring the temperature.
 - Reflux the mixture for several hours until the starting material is consumed (monitored by TLC).
 - Cool the reaction, and if necessary, neutralize with a suitable base.
 - Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.

Crystallization

The growth of high-quality single crystals suitable for X-ray diffraction is a critical, and often empirical, step.

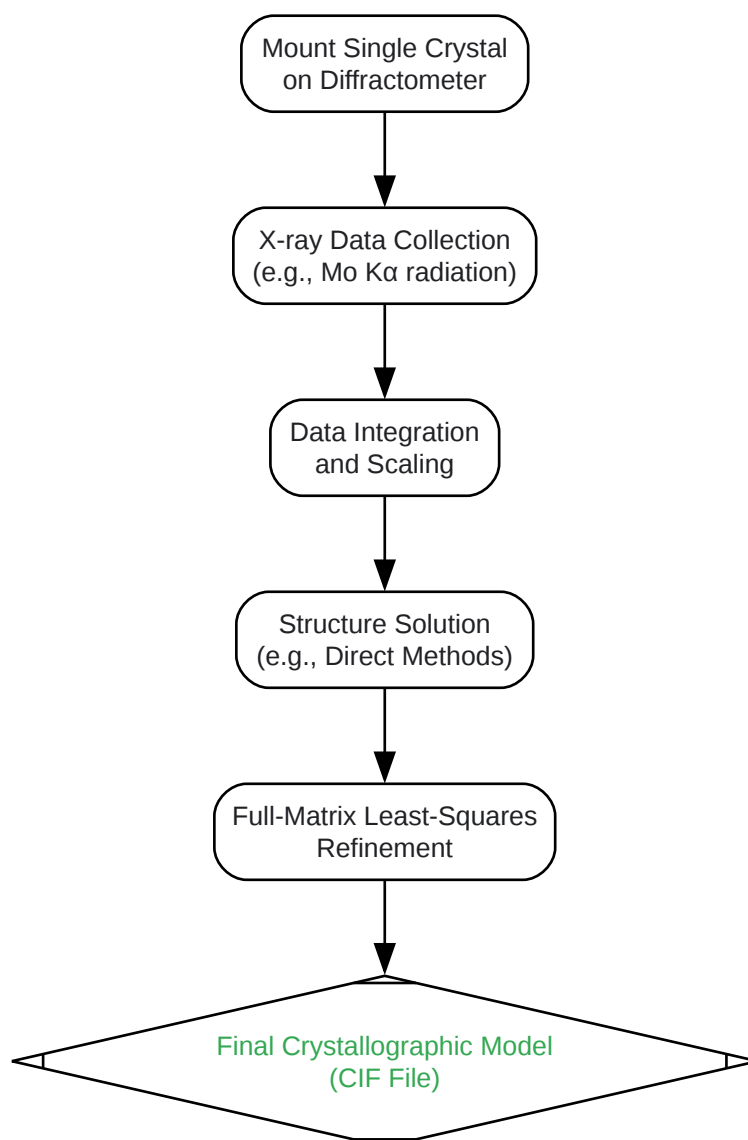
Experimental Protocol: Slow Evaporation

- Purify the synthesized **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline** to the highest possible degree using column chromatography or multiple recrystallizations.
- Prepare a saturated or near-saturated solution of the compound in a suitable solvent or solvent mixture at a slightly elevated temperature. Potential solvents include ethanol, methanol, acetone, or mixtures with water or hexane.
- Filter the hot solution through a syringe filter into a clean vial.
- Cover the vial with a perforated cap or parafilm to allow for slow evaporation of the solvent.
- Place the vial in a vibration-free environment at a constant temperature.
- Monitor the vial over several days to weeks for the formation of well-defined single crystals.

X-ray Crystallography: Deciphering the Structure

Once a suitable single crystal is obtained, its structure can be determined using X-ray diffraction.

Data Collection and Structure Refinement Workflow



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Caption: Standard workflow for single-crystal X-ray diffraction analysis.

Experimental Protocol: X-ray Diffraction

- A suitable single crystal is mounted on a goniometer head.
- X-ray diffraction data are collected at a controlled temperature (e.g., 100 K or 293 K) using a diffractometer equipped with a suitable X-ray source (e.g., Mo K α , $\lambda = 0.71073$ Å).
- The collected diffraction data are processed (integrated and scaled) using appropriate software.

- The crystal structure is solved using direct methods or Patterson methods and refined by full-matrix least-squares on F^2 .^[1]
- All non-hydrogen atoms are refined anisotropically. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.
- The final crystallographic data are deposited in a database such as the Cambridge Crystallographic Data Centre (CCDC).^[2]

Structural Analysis: From Data to Insights

The refined crystallographic model provides a wealth of information about the molecule's geometry and its interactions in the solid state.

Hypothetical Crystallographic Data

The following table presents plausible crystallographic data for **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline**, based on typical values for similar organic molecules.

Parameter	Hypothetical Value
Chemical Formula	C ₁₃ H ₁₁ ClN ₂ O ₃
Formula Weight	278.70
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	10.5
b (Å)	8.2
c (Å)	14.3
α (°)	90
β (°)	98.5
γ (°)	90
Volume (Å ³)	1215
Z	4
Calculated Density (g/cm ³)	1.52
Radiation (Å)	Mo Kα (0.71073)
Temperature (K)	100
Final R indices [I>2σ(I)]	R ₁ = 0.045, wR ₂ = 0.120

Molecular Geometry

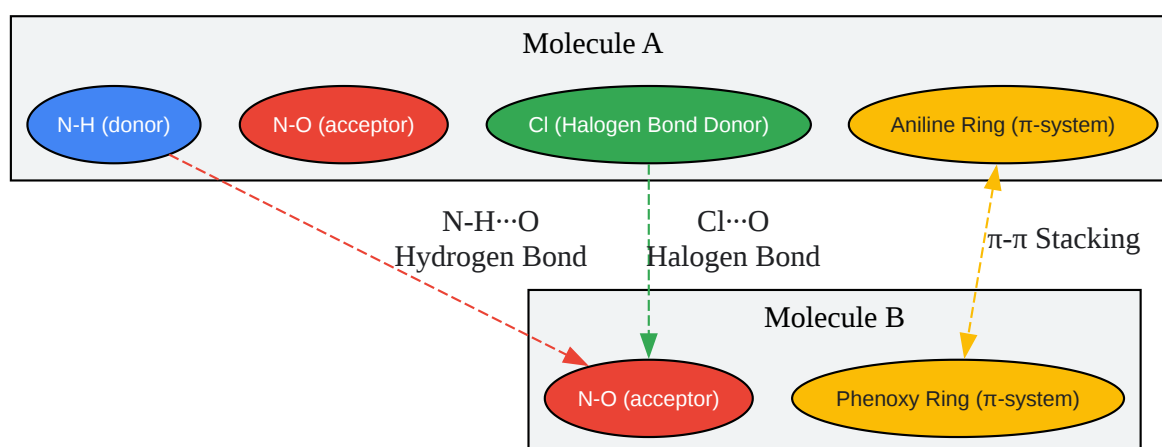
Analysis of the molecular structure would focus on bond lengths, bond angles, and torsion angles. Key aspects to investigate would include:

- **Planarity:** The degree of planarity of the aniline and phenoxy rings. The dihedral angle between these two rings would be a critical parameter.
- **Conformation:** The conformation of the ether linkage and the orientation of the nitro and amino groups relative to the central phenyl ring.

Supramolecular Structure and Intermolecular Interactions

The packing of molecules in the crystal is governed by a network of intermolecular interactions. For this molecule, the following interactions are anticipated to be significant:

- **Hydrogen Bonding:** The amino group (-NH₂) is a strong hydrogen bond donor, while the nitro group (-NO₂) and the ether oxygen are potential acceptors. N-H...O hydrogen bonds are expected to play a crucial role in the crystal packing, potentially forming chains or sheets.[3][4]
- **Halogen Bonding:** The chlorine atom on the phenoxy ring could act as a halogen bond donor, interacting with Lewis basic sites on neighboring molecules.
- **π-π Stacking:** The aromatic rings may engage in π-π stacking interactions, contributing to the overall stability of the crystal lattice.
- **C-H...π and C-H...O Interactions:** Weaker C-H...π and C-H...O interactions are also likely to be present, providing additional stabilization.[5][6]



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Caption: Potential intermolecular interactions in the crystal lattice.

Conclusion

While the crystal structure of **3-(4-Chloro-2-methylphenoxy)-5-nitroaniline** remains to be determined, this guide provides a comprehensive framework for its synthesis, crystallization, and structural elucidation. The anticipated structural features, including a complex network of hydrogen bonds, halogen bonds, and π -stacking interactions, suggest a rich solid-state chemistry. The successful determination of this crystal structure would be a valuable contribution to the fields of crystal engineering and medicinal chemistry, enabling a deeper understanding of structure-property relationships in this class of compounds.

References

- Ashraf, Z., et al. (2009). 2-Chloro-5-nitroaniline. Acta Crystallographica Section E: Structure Reports Online, E65(7), o1649. Retrieved from [\[Link\]](#)
- Yang, Y., et al. (2007). 4-Chloro-2-nitroaniline. Acta Crystallographica Section E: Structure Reports Online, E63(1), o114-o116. Retrieved from [\[Link\]](#)
- Tahir, M. N., et al. (2006). 5-Chloro-2-nitroaniline. Acta Crystallographica Section E: Structure Reports Online, E62(7), o2695-o2696. Retrieved from [\[Link\]](#)
- Google Patents. (2004). CN1182104C - The chemical synthesis method of 5-chloro-2-nitroaniline.
- Panini, P., et al. (2014). Analysis of intermolecular interactions in 3-(4-fluoro-3-phenoxyphenyl)- 1-((4-methylpiperazin-1-yl)methyl)-1H-1,2,4-triazole-5-thiol. Journal of Chemical Sciences, 126(5), 1337–1345. Retrieved from [\[Link\]](#)
- Cambridge Crystallographic Data Centre. (n.d.). By Field. Retrieved from [\[Link\]](#)
- Gryko, J. J., et al. (1998). Crystallographic studies of intra- and inter-molecular interactions. Crystal and molecular structure of N,N-dimethyl-4-nitro-3,5-xylidine. Structural evidence against the classical through-resonance concept in p-nitroaniline and derivatives. Journal of the Chemical Society, Perkin Transactions 2, (3), 633-638. Retrieved from [\[Link\]](#)
- Google Patents. (1982). Process for the preparation of 4-chloro-2-methyl-5-nitro-phenol.

- Ramírez-Lira, E. J., et al. (2023). A simple and efficient synthesis of N-[3-chloro-4-(4-chlorophenoxy)-phenyl]-2-hydroxy-3,5-diiodobenzamide, rafoxanide. SN Applied Sciences, 5(6), 165. Retrieved from [\[Link\]](#)
- Panini, P., et al. (2014). Analysis of intermolecular interactions in 3-(4-fluoro-3-phenoxyphenyl)-1-((4-methylpiperazin-1-yl)methyl)-1H-1,2,4-triazole-5-thiol. Ben-Gurion University Research Portal. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). 2-Chloro-5-nitroaniline. Retrieved from [\[Link\]](#)
- Al-Majid, A. M., et al. (2023). 2-((4-Amino-5-((2,4-dichlorophenoxy)methyl)-4H-1,2,4-triazol-3-yl)thio)-1-(5-methyl-1-(4-nitrophenyl)-1H-1,2,3-triazol-4-yl)ethan-1-one. Molbank, 2023(3), M1735. Retrieved from [\[Link\]](#)
- Martynova, E. A., et al. (2023). CCDC 2238228: Experimental Crystal Structure Determination. Cambridge Crystallographic Data Centre. Retrieved from [\[Link\]](#)

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- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. ias.ac.in [ias.ac.in]
- 6. cris.bgu.ac.il [cris.bgu.ac.il]
- To cite this document: BenchChem. [Crystal structure of 3-(4-Chloro-2-methylphenoxy)-5-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2904900/docs#crystal-structure-of-3-4-chloro-2-methylphenoxy-5-nitroaniline\]](https://www.benchchem.com/product/b2904900/docs#crystal-structure-of-3-4-chloro-2-methylphenoxy-5-nitroaniline)

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